

A Comprehensive Technical Guide to the Physical Properties of Adipic Acid Monomethyl Ester

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Compound of Interest

Compound Name: Monomethyl adipate

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This technical guide provides an in-depth overview of the core physical properties of adipic acid monomethyl ester (also known as **monomethyl adipate**). The information is compiled and presented to support research, development, and quality control activities involving this compound. All quantitative data is summarized in structured tables for ease of reference, and detailed experimental protocols for key physical property determination are provided.

Chemical Identity

Identifier	Value
IUPAC Name	6-methoxy-6-oxohexanoic acid
Synonyms	Adipic acid monomethyl ester, Methyl hydrogen adipate, Monomethyl hexanedioate
CAS Number	627-91-8[1][2][3][4][5][6][7][8][9]
Molecular Formula	C ₇ H ₁₂ O ₄ [2][5][7][8][9]
Molecular Weight	160.17 g/mol [2][5][6][7]
Chemical Structure	HOOC-(CH ₂) ₄ -COOCH ₃

Physical and Chemical Properties

The physical properties of adipic acid monomethyl ester are summarized in the table below. These values are critical for handling, storage, and application of the compound in various experimental and industrial settings.

Property	Value	Conditions
Physical State	Liquid[5][6]	at 20°C
Appearance	Colorless to light yellow clear liquid[5]	
Melting Point	7-9 °C[2][3][4][5][6]	
	9 °C[1][7]	
Boiling Point	162 °C[2][3][5][6][8]	at 10 mmHg[2][3][5][6][8]
291.61 °C (estimated)	at 760 mmHg[1]	
Density	1.081 g/mL[2][3][5][6]	at 25 °C[2][3][5][6]
1.123 - 1.127 g/mL	at 20 °C[1]	
Refractive Index	1.441[2][3][6]	at 20°C (n _{20/D})[2][3][6]
1.439 - 1.443	at 20°C[1]	
Vapor Pressure	1.48 Pa	at 25°C[2][3][6]
Flash Point	> 110 °C (> 230 °F)[1][2][3][6] [8]	
pKa	4.69 ± 0.10 (Predicted)[3][6]	
LogP	0.500 (estimated)[1][3][6]	

Solubility Profile

The solubility of adipic acid monomethyl ester in various solvents is a key parameter for its application in synthesis, formulation, and purification processes.

Solvent	Solubility	Temperature
Water	19,480 mg/L (estimated)[1]	25 °C[1]
Not miscible or difficult to mix[2][10][3][4][6]		
Methanol	Soluble[2]	
Slightly soluble[3][6]		
Ethanol	Soluble[2]	
Ether	Soluble[2]	
Chloroform	Sparingly soluble[3][6]	
Other Organic Solvents	Soluble[2]	

Experimental Protocols

Detailed methodologies for the determination of key physical properties are outlined below. These protocols are based on standard laboratory practices.

Determination of Melting Point

The melting point of adipic acid monomethyl ester can be determined using a standard capillary melting point apparatus.

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of adipic acid monomethyl ester

Procedure:

- Ensure the sample is completely dry.
- Finely powder a small amount of the solid sample.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature about 10-15 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the last crystal melts (the end of the melting range).
- The melting point is reported as this range.

Determination of Boiling Point

The boiling point at reduced pressure is a critical parameter for the purification of adipic acid monomethyl ester by distillation.

Apparatus:

- Distillation apparatus (round-bottom flask, distillation head, condenser, receiving flask)
- Heating mantle
- Thermometer
- Vacuum source and manometer
- Boiling chips or magnetic stirrer

Procedure:

- Place a sample of adipic acid monomethyl ester (approximately 20-30 mL) into the round-bottom flask along with boiling chips or a magnetic stir bar.
- Assemble the distillation apparatus, ensuring all joints are properly sealed.
- Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor.
- Connect the apparatus to a vacuum source and carefully reduce the pressure to the desired level (e.g., 10 mmHg).
- Begin heating the sample gently.
- Record the temperature at which the liquid boils and a steady stream of condensate is collected in the receiving flask. This constant temperature is the boiling point at the recorded pressure.[\[11\]](#)
- Record the pressure from the manometer.

Determination of Solubility

The following protocol provides a qualitative and semi-quantitative method for determining the solubility of adipic acid monomethyl ester in various solvents.

Apparatus:

- Test tubes with stoppers
- Vortex mixer
- Graduated pipettes
- Analytical balance

Procedure:

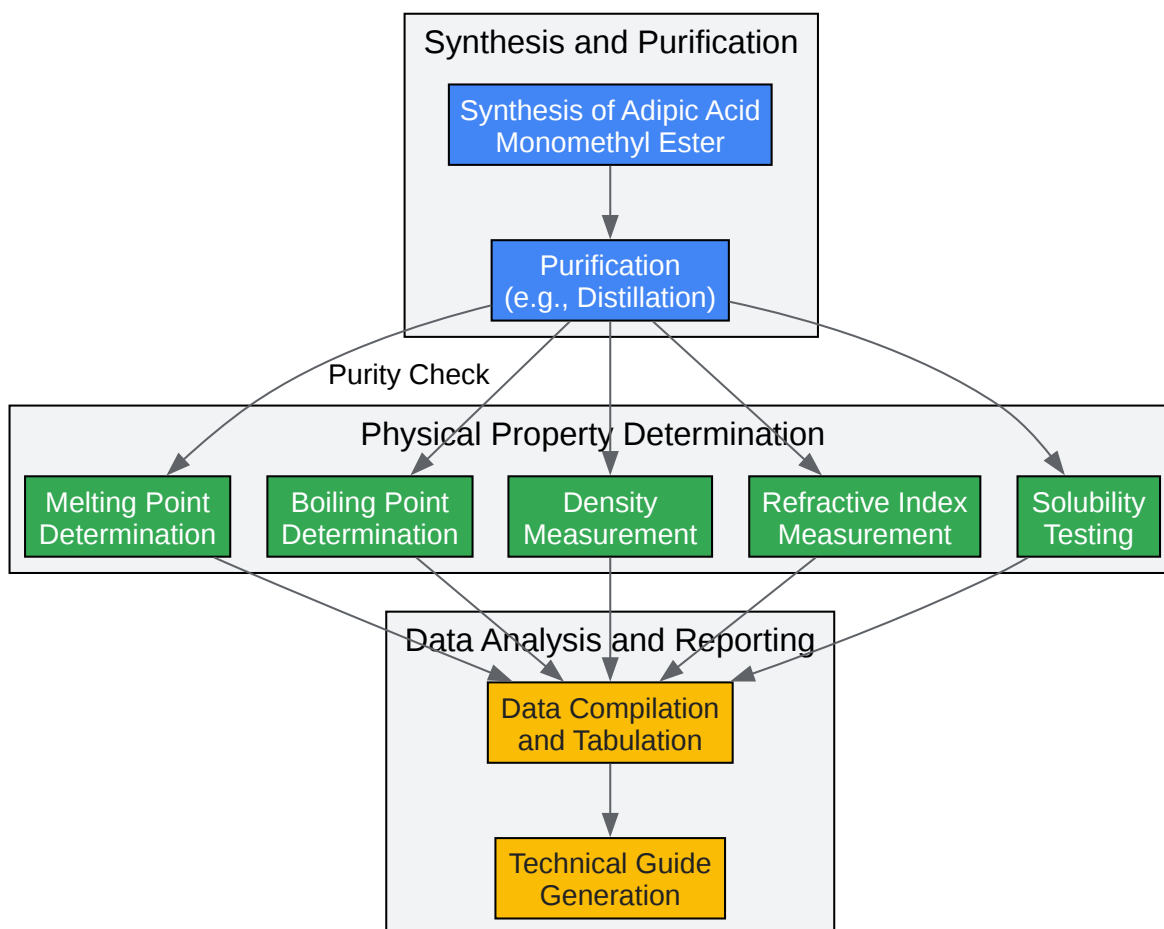
- Qualitative Assessment:
 - Place approximately 25 mg of adipic acid monomethyl ester into a small test tube.[\[12\]](#)

- Add 0.75 mL of the desired solvent in small portions, shaking vigorously after each addition.[\[12\]](#)
- Observe if the solute completely dissolves. Classify as soluble, sparingly soluble, or insoluble.
- Semi-Quantitative Assessment (Shake-Flask Method):
 - Prepare a series of vials with a known volume of the solvent.
 - Add increasing, precisely weighed amounts of adipic acid monomethyl ester to each vial.
 - Seal the vials and agitate them at a constant temperature (e.g., 25 °C) using a shaker or vortex mixer for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached.[\[13\]](#)
[\[14\]](#)
 - After equilibration, visually inspect the vials for any undissolved solid.
 - The solubility is determined as the concentration range between the highest concentration that fully dissolves and the lowest concentration that shows undissolved solid. For more precise measurements, the saturated solution can be filtered or centrifuged, and the concentration of the supernatant can be determined analytically (e.g., by titration or chromatography).

Process Visualization

The following diagram illustrates a general workflow for the characterization of the physical properties of a chemical compound like adipic acid monomethyl ester.

Workflow for Physical Property Characterization



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Caption: Workflow for the characterization of physical properties.

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References

- 1. monomethyl adipate, 627-91-8 [thegoodscentcompany.com]
- 2. chembk.com [chembk.com]
- 3. Monomethyl adipate CAS#: 627-91-8 [m.chemicalbook.com]
- 4. CAS No.627-91-8, Monomethyl adipate Suppliers [lookchem.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. Monomethyl adipate | 627-91-8 [amp.chemicalbook.com]
- 7. CAS Common Chemistry [commonchemistry.cas.org]
- 8. Page loading... [wap.guidechem.com]
- 9. Hexanedioic acid, monomethyl ester [webbook.nist.gov]
- 10. Monomethyl adipate | 627-91-8 [chemicalbook.com]
- 11. youtube.com [youtube.com]
- 12. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 13. lup.lub.lu.se [lup.lub.lu.se]
- 14. researchgate.net [researchgate.net]
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